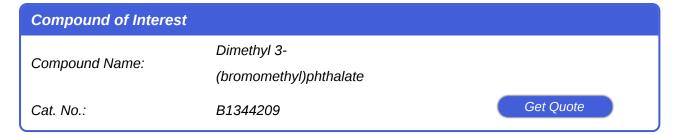


Commercial Suppliers and Technical Guide for Dimethyl 3-(bromomethyl)phthalate

Author: BenchChem Technical Support Team. Date: December 2025



For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides comprehensive information on the commercial availability, synthesis, analysis, and potential applications of **Dimethyl 3- (bromomethyl)phthalate** (CAS No. 24129-04-2) for professionals in research and drug development.

Commercial Availability

Dimethyl 3-(bromomethyl)phthalate is available from several chemical suppliers. The table below summarizes key information from various vendors. Purity levels and available quantities should be confirmed with the respective suppliers at the time of ordering.



Supplier	CAS Number	Molecular Formula	Molecular Weight (g/mol)	Additional Information
INVALID-LINK	24129-04-2	C11H11BrO4	287.11	Product intended for laboratory use.
INVALID-LINK	24129-04-2	C11H11BrO4	287.109	Provides a list of synonyms.
INVALID-LINK	24129-04-2	C11H11BrO4	-	Available for online ordering.
INVALID-LINK	24129-04-2	C11H11BrO4	-	Provides a Molport ID for ordering.
INVALID-LINK	58749-33-0 (related isomer)	C10H9BrO4	273.08	Lists a related isomer, Dimethyl 3-bromophthalate, with 96% purity.
INVALID-LINK	24129-04-2	C11H11BrO4	287.11	For research use only.[2]

Physicochemical Properties

Below is a summary of the key physicochemical properties of **Dimethyl 3- (bromomethyl)phthalate**, primarily sourced from PubChem.[3]



Property	Value	
Molecular Formula	C11H11BrO4	
Molecular Weight	287.11 g/mol	
IUPAC Name	dimethyl 3-(bromomethyl)benzene-1,2- dicarboxylate	
CAS Number	24129-04-2	
Appearance	Solid (as per synthesis protocol)[2]	
Synonyms	3-bromomethyl-phthalic acid dimethyl ester, Dimethyl 3-(bromomethyl)benzene-1,2- dicarboxylate	

Synthesis Protocol

A detailed experimental protocol for the synthesis of **Dimethyl 3-(bromomethyl)phthalate** has been reported in the literature.[2] The following is a summary of the procedure.

Reaction: Bromination of 3-methyl-phthalic dimethyl ester.

Reagents and Materials:

- 3-methyl-phthalic dimethyl ester (12.1 g, 57.9 mmol)
- N-bromosuccinimide (NBS) (12.4 g, 69.5 mmol)
- Acetonitrile (150 mL)
- · Ethyl acetate
- Water
- Brine
- Magnesium sulfate (MgSO₄)



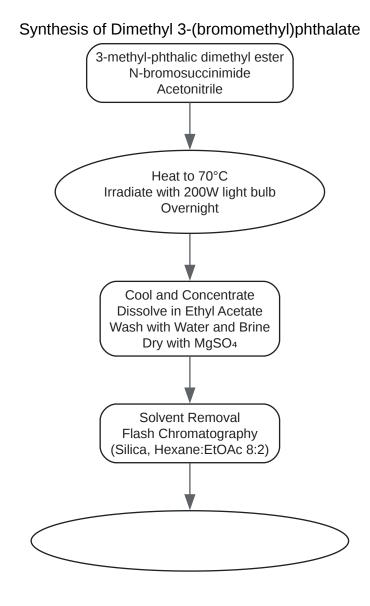
- · Silica gel for flash chromatography
- Hexane
- 200W light bulb

Procedure:

- A stirred mixture of 3-methyl-phthalic dimethyl ester and N-bromosuccinimide in acetonitrile is heated to 70°C in an oil bath.
- The reaction mixture is irradiated with a 200W light bulb positioned approximately 2 cm away, overnight.
- After cooling, the mixture is concentrated.
- The residue is dissolved in ethyl acetate and washed sequentially with water (3 x 50 mL) and brine (50 mL).
- The organic layer is dried over magnesium sulfate.
- The solvent is removed under reduced pressure.
- The crude product is purified by flash chromatography on silica gel using a hexane:ethyl acetate (8:2) eluent.
- The final product, 3-bromomethyl-phthalic dimethyl ester, is obtained as a solid with a reported yield of 83%.

1H NMR Data (CDCl₃): δ 7.94-7.90 (dd, J=1.1 and 7.9 Hz, 1H), 7.65-7.62 (dd, J=1.0 and 6.9 Hz, 1H), 7.47 (t, J=7.8H, 1H), 4.54 (s, 2H), 3.97 (s, 3H), 3.90 (s, 3H).[2]





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Synthesis Workflow

Analytical Methodologies

While a specific validated method for **Dimethyl 3-(bromomethyl)phthalate** is not readily available in the public domain, standard analytical techniques for phthalate esters, such as High-Performance Liquid Chromatography (HPLC) and Gas Chromatography-Mass



Spectrometry (GC-MS), can be adapted for its analysis.[4][5][6][7][8][9][10][11][12][13][14][15] [16][17]

High-Performance Liquid Chromatography (HPLC)

A reverse-phase HPLC method with UV detection is a suitable approach for the analysis of **Dimethyl 3-(bromomethyl)phthalate**.

Suggested HPLC Parameters:

- Column: C18 column (e.g., 4.6 mm x 250 mm, 5 μm).[6][7]
- Mobile Phase: A gradient or isocratic elution with a mixture of methanol and water, or acetonitrile and water.[4][7][12] A common starting point is a 75:25 methanol:water mixture.
 [4]
- Detection: UV detection at approximately 230 nm.[6][7]
- Flow Rate: 1.0 1.5 mL/min.
- Injection Volume: 10 20 μL.

Sample Preparation:

- Prepare a stock solution of Dimethyl 3-(bromomethyl)phthalate in a suitable solvent such as methanol or acetonitrile.
- Prepare a series of calibration standards by diluting the stock solution.
- Filter all solutions through a 0.45 μm syringe filter before injection.

Gas Chromatography-Mass Spectrometry (GC-MS)

GC-MS provides excellent separation and identification capabilities for phthalates.

Suggested GC-MS Parameters:

• Column: A low-polarity column such as a 5% diphenyl / 95% dimethylpolysiloxane (e.g., DB-5MS or equivalent).[5]

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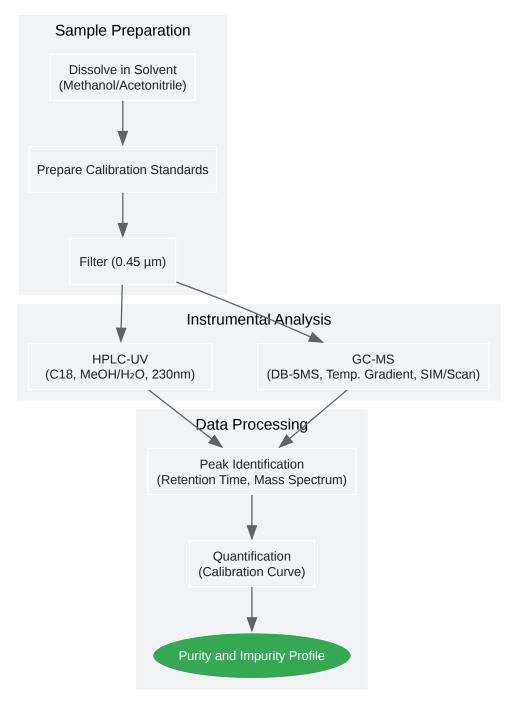




- Injection: Splitless injection to enhance sensitivity.
- Carrier Gas: Helium or Hydrogen.
- Oven Temperature Program: A starting temperature of around 60-80°C, held for 1-2 minutes, followed by a ramp of 10-20°C/min to a final temperature of 280-300°C, held for 5-10 minutes.
- MS Detection: Electron ionization (EI) at 70 eV. Full scan mode for identification and selected ion monitoring (SIM) mode for quantification. Key ions for phthalates often include m/z 149 and 163.[16]

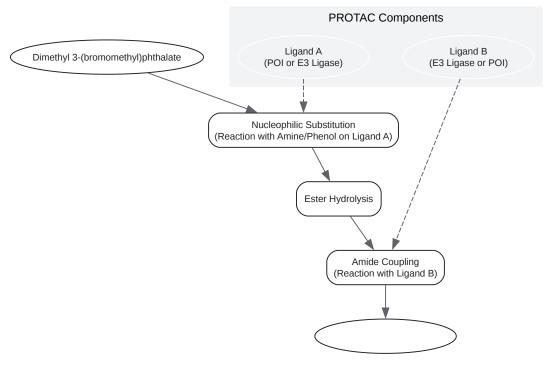


Analytical Workflow for Dimethyl 3-(bromomethyl)phthalate





Application as a PROTAC Linker Component



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